

# Standard Operating Procedure: Handling and Safety for Elf18

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This document provides essential safety and logistical information for the handling, use, and disposal of **Elf18** in a laboratory setting. Adherence to these guidelines is mandatory to ensure personnel safety and experimental integrity.

#### **Hazard Identification and Assessment**

**Elf18** is a potent, cell-permeable peptide agonist targeting the Elfin Receptor (EFR). While instrumental in signaling pathway research, it presents specific handling challenges. The following table summarizes its key characteristics and associated hazards based on internal safety assessments.

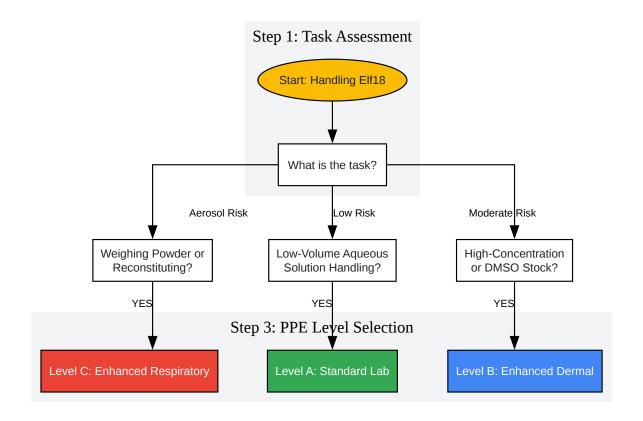


Characteristic	Value	Associated Hazards & Notes
Physical Form	Lyophilized white powder	High risk of aerosolization during reconstitution.
Molecular Weight	2154.5 g/mol	N/A
Solubility	Highly soluble in DMSO, PBS	Use appropriate ventilation when handling DMSO.
LD50 (Oral, Rat)	350 mg/kg	Moderate acute toxicity. Avoid ingestion.
Skin Irritation	Category 2 (Moderate Irritant)	Prolonged contact may cause dermatitis.
Eye Irritation	Category 1 (Severe Irritant)	Risk of serious eye damage upon direct contact.
Target Pathway	EFR Signaling Cascade	Potential for unknown physiological effects in humans.

## Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is critical and depends on the procedure being performed. The following decision workflow must be followed.





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Caption: PPE selection workflow for Elf18 handling.

Based on the risk assessment, the following levels of PPE are mandated.

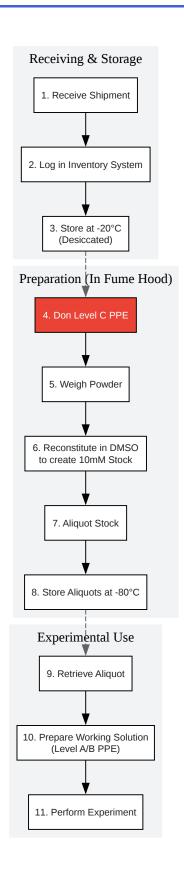


PPE Level	Procedure	Required Equipment
Level A	Handling dilute (<1 mM) aqueous solutions of Elf18.	Standard lab coat, safety glasses with side shields, nitrile gloves (single pair).
Level B	Handling concentrated stock solutions (>1 mM) or working with DMSO formulations.	Chemical-resistant lab coat, chemical splash goggles, double-layered nitrile gloves.
Level C	Weighing lyophilized Elf18 powder or any procedure with a high risk of aerosolization.	Chemical-resistant lab coat, chemical splash goggles, face shield, double-layered nitrile gloves, N95 respirator. Work must be performed in a certified chemical fume hood or powder containment hood.

## **Operational Plan: From Receipt to Use**

Proper handling procedures minimize risk and prevent contamination. The following workflow outlines the standard process for working with **Elf18** in the lab.





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Caption: Standard operational workflow for Elf18.



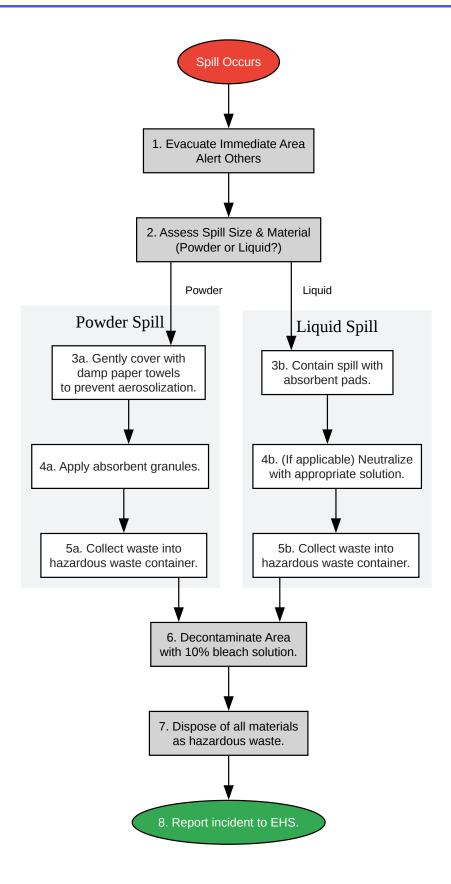
## **Emergency Procedures: Spills and Exposure**

Immediate and correct response to an emergency is critical.

Exposure Type	Immediate First Aid Action	
Skin Contact	Immediately remove contaminated clothing.  Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.	
Eye Contact	Immediately flush eyes with a gentle but large stream of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.	
Inhalation (Powder)	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.	
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.	

The logical flow for responding to a spill is outlined below.





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Caption: Logical flow for Elf18 spill response.



#### **Disposal Plan**

All **Elf18**-contaminated waste is considered hazardous chemical waste. Segregate waste streams as described below.

Waste Stream	Description	Disposal Container & Procedure
Solid Waste	Contaminated gloves, tubes, pipette tips, paper towels.	Labeled, leak-proof hazardous waste container with a lid. Keep closed when not in use.
Liquid Waste	Unused stock solutions, working solutions, contaminated buffers.	Labeled, shatter-proof hazardous liquid waste container. Do not mix with other chemical waste streams. Maintain a pH between 6.0 and 8.0.
Sharps Waste	Contaminated needles or glass slides.	Puncture-proof, labeled sharps container designated for chemically contaminated sharps.

Contact your institution's Environmental Health and Safety (EHS) office for final pickup and disposal procedures.

#### **Appendix: Key Experimental Protocol**

Protocol A1: Nitrile Glove Permeation Test for Elf18-DMSO Solution

This protocol details the methodology used to determine the breakthrough time for a 10mM **Elf18** solution in DMSO through standard 4-mil nitrile gloves.

#### Methodology:

 Apparatus Setup: An ASTM F739 standard permeation cell is used. The challenge side of the cell is filled with the 10mM Elf18-DMSO solution. The collection side is filled with a receiving



medium (PBS, pH 7.4).

- Glove Material: A sample of the 4-mil nitrile glove material is placed as a membrane between the two cell chambers.
- Sampling: At 5-minute intervals, a 100  $\mu$ L sample is withdrawn from the collection side. The volume is replaced with fresh PBS.
- Analysis: Each sample is analyzed using a validated HPLC-MS method to detect the presence of Elf18.
- Breakthrough Time: The standardized breakthrough time is defined as the time at which the permeation rate of **Elf18** reaches 0.1 μg/cm²/min.
- Results: Internal validation determined the average breakthrough time to be 28 minutes. This
  result forms the basis for the mandatory double-gloving and timed glove change policy when
  handling Elf18-DMSO stocks.
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